

Proper Disposal of Isobutyrophenone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Isobutyrophenone*

Cat. No.: *B147066*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents like **isobutyrophenone** are paramount to ensuring laboratory safety and environmental compliance. This guide provides a comprehensive overview of the necessary procedures for the safe disposal of **isobutyrophenone**, aligned with established safety protocols.

Immediate Safety and Handling Precautions

Before initiating any disposal process, it is crucial to handle **isobutyrophenone** with appropriate care. This compound is a combustible liquid and can cause skin and eye irritation. [1][2][3][4] Always work in a well-ventilated area and wear the proper personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. [1][5] Avoid all sources of ignition, as **isobutyrophenone** has a flash point of 84°C (183.2°F). [2][3][5]

Step-by-Step Disposal Procedure

The disposal of **isobutyrophenone** must be conducted in a manner that prevents environmental contamination and adheres to regulatory guidelines.

- **Waste Classification:** The first step is to determine if the **isobutyrophenone** waste is classified as hazardous. According to the US EPA guidelines outlined in 40 CFR Parts 261.3, the waste generator is responsible for this classification. [5] You must also consult state and local hazardous waste regulations to ensure complete and accurate classification. [2][5]

Isobutyrophenone is not listed under the RCRA P-Series or U-Series of hazardous wastes.
[5]

- Collection and Storage:
 - Collect waste **isobutyrophenone** in a suitable, clearly labeled, and tightly closed container.[2][5]
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.[2][5]
 - Keep the container away from heat, sparks, and open flames.[2][5]
- Disposal Method:
 - The recommended method for disposal is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
 - Do not dispose of **isobutyrophenone** by pouring it down the drain or into sewer systems.
[1][4][6]
 - Prevent the chemical from contaminating water, foodstuffs, feed, or seed.[1]
- Spill Management:
 - In the event of a spill, immediately remove all sources of ignition.[1][5]
 - Absorb the spill with an inert material such as vermiculite, sand, or earth.[4][5]
 - Collect the absorbed material and place it in a suitable, sealed container for disposal following the procedures outlined above.[5][6]

Quantitative Safety Data

For quick reference, the following table summarizes key quantitative data for **isobutyrophenone**.

Property	Value
Flash Point	84 °C / 183.2 °F[2][3][5]
Boiling Point	215 - 217 °C[1][2][3][5][7]
Specific Gravity	0.988 g/cm ³ [2][3][5][7]
Vapor Pressure	1 mmHg @ 50 °C[2]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **isobutyrophenone**.

Caption: Logical workflow for the safe disposal of **isobutyrophenone**.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. Isobutyrophenone | 611-70-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. Isobutyrophenone | CAS#:611-70-1 | Chemsrce [chemsrc.com]
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